

Introduction: A Dual-Faceted Pharmacological Profile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Rasagiline Mesylate*

CAS No.: *161735-79-1*

Cat. No.: *B001251*

[Get Quote](#)

Rasagiline, chemically known as N-propargyl-1(R)-aminoindan, is a second-generation propargylamine derivative that has carved a significant niche in the therapeutic landscape of Parkinson's disease (PD).[1][2] Its clinical utility stems from a dual-faceted pharmacological profile. Primarily, it acts as a potent, selective, and irreversible inhibitor of monoamine oxidase type B (MAO-B), an enzyme pivotal in the degradation of dopamine in the brain.[3][4] This mechanism provides robust symptomatic relief by enhancing dopaminergic neurotransmission.[1][5]

Beyond this symptomatic action, a compelling body of preclinical evidence reveals that rasagiline possesses significant neuroprotective properties that are independent of its MAO-B inhibitory activity.[2][6][7] These pro-survival effects are largely attributed to its propargylamine moiety and involve the modulation of core apoptotic pathways, preservation of mitochondrial integrity, and induction of endogenous neurotrophic factors.[7][8][9] Unlike the first-generation MAO-B inhibitor selegiline, rasagiline is not metabolized to neurotoxic or sympathomimetic amphetamine derivatives, conferring a more favorable safety profile.[2][6][7]

This technical guide offers an in-depth exploration of the preclinical pharmacology of rasagiline, designed for researchers and drug development professionals. It synthesizes foundational

mechanistic data with validated experimental protocols, providing both the "what" and the "why" behind its complex actions.

Part 1: The Cornerstone of Symptomatic Efficacy: MAO-B Inhibition

The primary therapeutic action of rasagiline in PD is the potentiation of dopaminergic signaling. This is achieved through the highly selective and irreversible inhibition of MAO-B, the predominant isoform of monoamine oxidase in the striatum responsible for dopamine metabolism.^[3]

Mechanism of Irreversible Inhibition

Rasagiline's mechanism is a classic example of covalent inactivation. As a propargylamine-based inhibitor, it acts as a "suicide substrate." The drug binds to the active site of MAO-B, where it is processed by the enzyme's flavin adenine dinucleotide (FAD) cofactor. This enzymatic reaction transforms the propargyl group into a highly reactive species that forms a covalent bond with the N5 atom of the flavin residue.^{[6][10]} This permanent modification renders the enzyme catalytically inactive. The restoration of MAO-B activity is not achieved through drug dissociation but requires the de novo synthesis of the enzyme, a process that can take several days to weeks.^[3] This irreversible action underpins the rationale for a once-daily dosing regimen.^[1]

Selectivity and Safety Implications

Rasagiline exhibits high selectivity for MAO-B over the MAO-A isoform.^[6] MAO-A is primarily responsible for metabolizing serotonin, norepinephrine, and dietary amines like tyramine. At therapeutic doses (0.5-1 mg/day), rasagiline achieves near-complete inhibition of brain MAO-B with minimal effect on MAO-A.^{[6][10]} This selectivity is crucial for safety, as it minimizes the risk of the "cheese effect"—a hypertensive crisis that can occur when non-selective MAO inhibitors are taken with tyramine-rich foods.^[6] At higher, non-recommended doses, this selectivity can be lost.^{[5][11]}

Pharmacodynamic Outcome: Enhanced Dopamine Availability

By inhibiting MAO-B, rasagiline reduces the breakdown of dopamine to its metabolite, 3,4-dihydroxyphenylacetic acid (DOPAC).[1] This leads to an increase in the synaptic concentration and residence time of dopamine in the striatum, thereby compensating for the dopaminergic neuronal loss in PD and alleviating motor symptoms.[3][6] Preclinical microdialysis studies in rats have confirmed that rasagiline administration leads to elevated levels of extracellular dopamine in the striatum.[6][10]

Diagram 1: Dopamine Metabolism and the Action of Rasagiline

Caption: Rasagiline irreversibly inhibits MAO-B, preventing dopamine (DA) breakdown.

Experimental Protocol: In Vitro MAO-B Inhibition Assay

This protocol provides a self-validating system to determine the inhibitory potency (IC₅₀) of rasagiline on MAO-B.

Objective: To quantify the concentration-dependent inhibition of MAO-B activity by **rasagiline mesylate** using a fluorometric assay.

Materials:

- Recombinant human MAO-B enzyme
- MAO-B substrate (e.g., benzylamine)
- Amplex® Red reagent (or similar H₂O₂ detection probe)
- Horseradish peroxidase (HRP)
- **Rasagiline Mesylate** stock solution
- Known selective MAO-B inhibitor for positive control (e.g., selegiline)
- Assay Buffer (e.g., 50 mM potassium phosphate, pH 7.4)
- 96-well black microplates

Methodology:

- **Reagent Preparation:** Prepare working solutions of MAO-B enzyme, HRP, Amplex Red/substrate mix, and serial dilutions of rasagiline in assay buffer. The final concentration of the substrate should be at or near its K_m value for MAO-B to ensure sensitive detection of competitive or non-competitive inhibition.
- **Assay Setup:**
 - To each well of the 96-well plate, add 50 μ L of the appropriate rasagiline dilution or control vehicle.
 - Include wells for "No Inhibition" (vehicle only) and "Full Inhibition" (high concentration of selegiline).
 - Add 25 μ L of the MAO-B enzyme solution to each well.
- **Pre-incubation:** Incubate the plate at 37°C for 15 minutes. This step is critical for irreversible inhibitors like rasagiline, allowing time for the covalent bond to form. The choice of 15 minutes is a balance between allowing for inhibition and maintaining enzyme stability.
- **Reaction Initiation:** Add 25 μ L of the Amplex Red/HRP/substrate working solution to all wells to start the reaction. The MAO-B enzyme will process the benzylamine substrate, producing H_2O_2 , which reacts with the Amplex Red reagent in the presence of HRP to generate the fluorescent product, resorufin.
- **Kinetic Measurement:** Immediately place the plate in a fluorescence microplate reader. Measure the fluorescence intensity (Excitation: ~530-560 nm, Emission: ~590 nm) every 1-2 minutes for 30-60 minutes at 37°C.
- **Data Analysis:**
 - Calculate the rate of reaction (slope of the linear portion of the fluorescence vs. time curve) for each well.
 - Normalize the data by expressing the reaction rates as a percentage of the "No Inhibition" control.
 - Plot the percentage of inhibition versus the logarithm of the rasagiline concentration.

- Fit the data to a four-parameter logistic (sigmoidal dose-response) curve to determine the IC50 value.[\[12\]](#)

Trustworthiness Check: The inclusion of a positive control (selegiline) validates that the assay system is responsive to known MAO-B inhibitors. The "Full Inhibition" control defines the assay's dynamic range. A linear reaction rate in the control wells confirms that the substrate is not depleted and the enzyme is stable during the measurement period.

Part 2: The Neuroprotective Dimension: Mechanisms Beyond MAO-B Inhibition

A significant body of preclinical research has established that rasagiline's therapeutic potential extends beyond dopamine potentiation. The drug exhibits robust neuroprotective and anti-apoptotic activities in a wide array of in vitro and in vivo models of neuronal injury.[\[1\]](#)[\[13\]](#)[\[14\]](#) Crucially, these effects are observed at concentrations that do not necessarily inhibit MAO-B and are also demonstrated by its S-isomer, which is a very weak MAO-B inhibitor, indicating a mechanism independent of MAO activity.[\[7\]](#)[\[9\]](#)

The Central Role of the Propargylamine Moiety

Structure-activity relationship studies have pinpointed the N-propargylamine group as the key pharmacophore responsible for these neuroprotective effects.[\[7\]](#)[\[9\]](#)[\[15\]](#) This moiety interacts with several intracellular signaling cascades that converge on the regulation of cell survival and mitochondrial function.

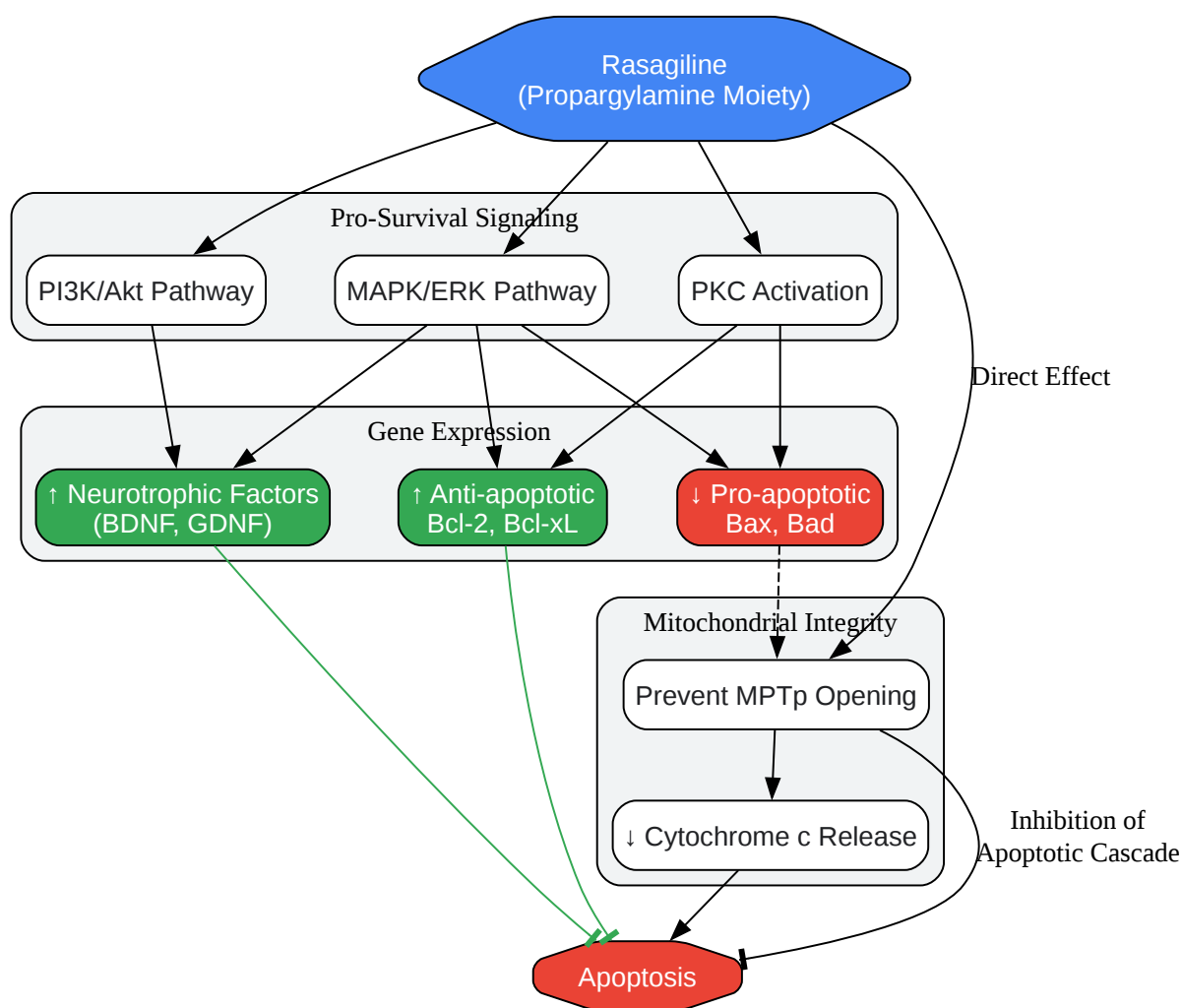
Core Neuroprotective Mechanisms:

- **Modulation of the Bcl-2 Protein Family:** Apoptosis, or programmed cell death, is tightly regulated by the Bcl-2 family of proteins. Rasagiline has been shown to shift the balance in favor of cell survival by upregulating the expression of anti-apoptotic proteins like Bcl-2 and Bcl-xL, while downregulating pro-apoptotic proteins such as Bax and Bad.[\[15\]](#)[\[16\]](#)[\[17\]](#) This action effectively raises the threshold for initiating apoptosis.[\[17\]](#)
- **Preservation of Mitochondrial Integrity:** The mitochondrion is a central executioner of apoptosis. Rasagiline helps maintain mitochondrial health by preventing the opening of the mitochondrial permeability transition pore (MPTp), a critical event that leads to the collapse

of the mitochondrial membrane potential and the release of pro-apoptotic factors like cytochrome c.[7][13][16]

- **Activation of Pro-Survival Kinases:** Rasagiline activates signaling pathways involving protein kinase C (PKC) and the MAP kinase (ERK) pathway.[7][15][18] These pathways are instrumental in promoting cell survival and are linked to the drug's ability to regulate Bcl-2 family proteins.[15][19]
- **Induction of Neurotrophic Factors:** Treatment with rasagiline has been shown to increase the expression of key neurotrophic factors, including Brain-Derived Neurotrophic Factor (BDNF) and Glial Cell Line-Derived Neurotrophic Factor (GDNF).[8][15][20] These factors are essential for neuronal growth, differentiation, and survival, and their induction may represent a key mechanism for long-term neurorestorative effects.[20][21]

Diagram 2: Rasagiline's Neuroprotective Signaling Pathways



[Click to download full resolution via product page](#)

Caption: Rasagiline promotes neuronal survival via multiple interconnected pathways.

Experimental Protocol: Cell-Based Apoptosis Assay in SH-SY5Y Cells

This protocol is designed to validate the anti-apoptotic effects of rasagiline in a human dopaminergic neuroblastoma cell line, a widely accepted in vitro model.

Objective: To measure the ability of rasagiline to protect SH-SY5Y cells from apoptosis induced by the neurotoxin 6-hydroxydopamine (6-OHDA).

Materials:

- SH-SY5Y human neuroblastoma cells
- Cell culture medium (e.g., DMEM/F12 with 10% FBS)
- 6-hydroxydopamine (6-OHDA)
- **Rasagiline Mesylate**
- Annexin V-FITC / Propidium Iodide (PI) Apoptosis Detection Kit
- Flow Cytometer

Methodology:

- **Cell Culture and Plating:** Culture SH-SY5Y cells under standard conditions (37°C, 5% CO₂). Seed cells into 6-well plates at a density that will result in 70-80% confluency at the time of the experiment.
- **Pre-treatment:** Once cells are attached, replace the medium with fresh medium containing various concentrations of rasagiline (e.g., 0.1 µM, 1 µM, 10 µM) or vehicle control. Incubate for 24 hours. The pre-treatment phase is crucial to allow for the upregulation of protective proteins like Bcl-2.[\[17\]](#)
- **Induction of Apoptosis:** After pre-treatment, add 6-OHDA (e.g., 50 µM final concentration) to the wells (except for the untreated control group). Incubate for an additional 24 hours. 6-OHDA induces oxidative stress and initiates the apoptotic cascade, mimicking aspects of PD pathology.
- **Cell Harvesting and Staining:**

- Gently collect both adherent and floating cells and wash with cold PBS.
- Resuspend cells in 1X Binding Buffer provided with the apoptosis kit.
- Add Annexin V-FITC and PI to the cell suspension according to the manufacturer's protocol. Incubate in the dark for 15 minutes at room temperature.
- Flow Cytometry Analysis:
 - Analyze the stained cells using a flow cytometer.
 - The rationale for this dual staining is to differentiate cell populations:
 - Live cells: Annexin V-negative and PI-negative.
 - Early apoptotic cells: Annexin V-positive and PI-negative (phosphatidylserine has flipped to the outer membrane, but the plasma membrane is intact).
 - Late apoptotic/necrotic cells: Annexin V-positive and PI-positive (membrane integrity is lost).
- Data Interpretation: Quantify the percentage of cells in each quadrant. A statistically significant decrease in the percentage of early and late apoptotic cells in the rasagiline-treated groups compared to the 6-OHDA-only group demonstrates a neuroprotective, anti-apoptotic effect.

Trustworthiness Check: The protocol includes an untreated control (baseline health), a toxin-only control (to confirm apoptosis induction), and multiple drug concentrations (to assess dose-dependency). The use of flow cytometry with dual staining provides a robust, quantitative, and objective measure of apoptosis, superior to simple viability assays.

Part 3: Preclinical Pharmacokinetics and Metabolism

Understanding the absorption, distribution, metabolism, and excretion (ADME) profile of rasagiline is essential for interpreting preclinical efficacy and safety data and for translating findings to the clinical setting.

Absorption and Distribution

Following oral administration in preclinical species, rasagiline is rapidly absorbed.^[22] It is a small, lipophilic molecule that readily crosses the blood-brain barrier, achieving significant concentrations in the central nervous system where its targets, MAO-B and neuronal survival pathways, are located.

Metabolism

Rasagiline undergoes extensive hepatic metabolism, primarily via N-dealkylation and hydroxylation. The major enzyme responsible for its metabolism is Cytochrome P450 1A2 (CYP1A2).^{[6][23]} This is a key consideration for potential drug-drug interactions; co-administration with strong CYP1A2 inhibitors (like ciprofloxacin) can significantly increase rasagiline plasma concentrations.^{[23][24]}

The primary metabolite of rasagiline is 1-(R)-aminoindan.^{[6][18]} Unlike selegiline, which is metabolized to L-amphetamine and L-methamphetamine, rasagiline's metabolite is non-amphetamine-like.^{[1][7]} Importantly, 1-(R)-aminoindan is not an inert metabolite; it possesses intrinsic neuroprotective properties and may contribute to the overall therapeutic effect of the parent drug.^{[1][2][18]} Preclinical studies have shown that 1-(R)-aminoindan can also inhibit MAO-B, albeit to a lesser extent than rasagiline, and increase levels of BDNF.^{[1][21][25]}

Pharmacokinetic Parameters in Preclinical Models

The pharmacokinetic profile of rasagiline has been characterized in various species. The following table summarizes representative data from a study in minipigs, a relevant non-rodent model.

Parameter	Oral Administration (1 mg Tablet)	Transdermal Administration (1.25 mg Patch)	Transdermal Administration (2.5 mg Patch)
Tmax (h)	0.79 ± 0.64	5.3 ± 3.2	2.4 ± 1.1
Cmax (ng/mL)	71.0 ± 29.8	36.3 ± 19.6	73.3 ± 34.5
t1/2 (h)	4.7 ± 2.5	11.8 ± 6.5	12.5 ± 4.7
AUC(0-t) (h·ng/mL)	185.3 ± 68.8	587.7 ± 316.5	1074.8 ± 523.5
Relative Bioavailability	100%	178.5%	156.4%
Data derived from a comparative study in minipigs. [22] [26]			

Causality Behind Experimental Choices: The choice to compare oral and transdermal routes is driven by the desire to overcome the limitations of oral dosing, such as first-pass metabolism and fluctuating plasma levels. The significantly longer half-life (t1/2) observed with the transdermal patch suggests that this formulation could provide more stable drug exposure and potentially allow for less frequent dosing intervals.[\[26\]](#)

Part 4: Efficacy in Preclinical Models of Neurodegeneration

The therapeutic potential of rasagiline has been validated in numerous well-established animal models that recapitulate key pathological features of neurodegenerative diseases, particularly Parkinson's disease.

Rodent Models of Parkinson's Disease

The most widely used models involve the administration of neurotoxins that selectively destroy dopaminergic neurons in the nigrostriatal pathway.

- **6-Hydroxydopamine (6-OHDA) Model:** In this model, 6-OHDA is injected unilaterally into the striatum or medial forebrain bundle of rats. This leads to a progressive loss of dopaminergic neurons in the substantia nigra, mimicking the core pathology of PD. Chronic daily

administration of rasagiline in this model has been shown to markedly increase the survival of dopaminergic neurons (by over 90%) and abolish the associated motor deficits.[27]

- MPTP (1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine) Model: In mice, systemic administration of MPTP leads to the destruction of dopaminergic neurons. Rasagiline has been shown to protect against MPTP-induced neurotoxicity, preserving neuronal integrity and function.[13]

Models of Other Neurological Insults

The broad-spectrum neuroprotective activity of rasagiline is further supported by its efficacy in models beyond PD.

- Stroke and Ischemia Models: In rat models of focal ischemia (e.g., via middle cerebral artery occlusion), rasagiline treatment reduced infarct volume and improved neurological scores and cognitive function.[28] It also showed protective effects in models of oxygen-glucose deprivation in cell culture.[28]
- Traumatic Brain Injury (TBI): In mice subjected to closed-head injury, rasagiline accelerated the recovery of motor function, improved spatial memory, and reduced cerebral edema.[28]
- Amyotrophic Lateral Sclerosis (ALS): In preclinical models of ALS, rasagiline decreased disease severity and increased survival.[16]

The following table summarizes key findings from various preclinical efficacy studies.

Model	Species	Key Outcomes	Citation
6-OHDA-induced striatal lesion	Rat	+97-119% survival of dopaminergic neurons; abolished motor stereotypies.	[27]
MPTP-induced neurotoxicity	Mouse	Prevented neurotoxicity.	[13]
Middle Cerebral Artery Occlusion (Stroke)	Rat	Reduced infarct size by ~49% and neurological score by ~33%; improved cognitive function.	[28]
Closed-Head Traumatic Brain Injury	Mouse	Accelerated motor function recovery; improved spatial memory; reduced cerebral edema by 40-50%.	[28]
Stroke-prone hypertensive rats	Rat	Increased cumulative survival from ~56 days to ~74 days.	[16]

Part 5: Preclinical Safety Pharmacology

Safety pharmacology studies are designed to investigate potential undesirable pharmacodynamic effects on major physiological systems. Rasagiline has demonstrated a favorable safety profile in these preclinical evaluations.

- Cardiovascular and Respiratory Systems: At therapeutic doses, rasagiline does not exhibit significant effects on cardiovascular or respiratory function. Its lack of metabolism to amphetamine derivatives means it is devoid of the sympathomimetic activity (e.g., increased heart rate and blood pressure) associated with selegiline.[2][7][9]

- Central Nervous System: Rasagiline is well-tolerated, and adverse events are generally not observed with greater frequency than with placebo in preclinical studies.[7][9]
- Genotoxicity and Carcinogenicity: Standard preclinical toxicology batteries have not revealed genotoxic or carcinogenic potential at clinically relevant exposures.[24][29]

The primary safety consideration, as with all MAO inhibitors, is the potential for drug and food interactions. However, as discussed, the high selectivity of rasagiline for MAO-B at recommended doses largely mitigates the risk of tyramine-induced hypertensive crisis.[6]

Conclusion: A Synthesis of Preclinical Evidence

The preclinical pharmacology of **rasagiline mesylate** is rich and multifaceted. Its identity as a potent and irreversible MAO-B inhibitor provides a clear, rational basis for its symptomatic efficacy in managing Parkinson's disease. The durable pharmacodynamic effect, resulting from covalent enzyme inactivation, allows for a convenient once-daily dosing schedule.

Perhaps more compelling from a drug development perspective is the drug's robust neuroprotective profile, which is mechanistically distinct from MAO-B inhibition. By targeting fundamental cell survival pathways—modulating Bcl-2 family proteins, preserving mitochondrial function, and inducing endogenous neurotrophic factors—rasagiline holds the potential to be a disease-modifying agent.[1][14] The favorable safety profile, particularly its lack of amphetamine-like metabolites, further distinguishes it from older-generation compounds. This comprehensive body of preclinical evidence has not only provided a solid foundation for its successful clinical application but also continues to inspire the development of new multifunctional agents for a range of devastating neurodegenerative disorders.[7][9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rasagiline in treatment of Parkinson's disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 2. Neuroprotection by Rasagiline: A New Therapeutic Approach to Parkinson's Disease? - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. What is the mechanism of Rasagiline mesylate? [synapse.patsnap.com]
- 4. [Pharmacological properties and clinical efficacy of rasagiline mesylate (Azilect®)] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. davisphinneyfoundation.org [davisphinneyfoundation.org]
- 6. Pharmacology of Rasagiline, a New MAO-B Inhibitor Drug for the Treatment of Parkinson's Disease with Neuroprotective Potential - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Mechanism of neuroprotective action of the anti-Parkinson drug rasagiline and its derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Neuroprotective Function of Rasagiline and Selegiline, Inhibitors of Type B Monoamine Oxidase, and Role of Monoamine Oxidases in Synucleinopathies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. Rasagiline: neurodegeneration, neuroprotection, and mitochondrial permeability transition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. benchchem.com [benchchem.com]
- 13. researchgate.net [researchgate.net]
- 14. scholars.houstonmethodist.org [scholars.houstonmethodist.org]
- 15. Rasagiline retards apoptosis via multiple protection mechanisms [rasagiline.com]
- 16. alzdiscovery.org [alzdiscovery.org]
- 17. An anti-Parkinson's disease drug, N-propargyl-1(R)-aminoindan (rasagiline), enhances expression of anti-apoptotic bcl-2 in human dopaminergic SH-SY5Y cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Metabolites of the anti-Parkinson drugs rasagiline (Agilect) and selegiline [rasagiline.com]
- 19. Novel neuroprotective mechanism of action of rasagiline is associated with its propargyl moiety: interaction of Bcl-2 family members with PKC pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Induction of neurotrophic factors GDNF and BDNF associated with the mechanism of neurorescue action of rasagiline and ladostigil: new insights and implications for therapy - PubMed [pubmed.ncbi.nlm.nih.gov]

- 21. BDNF levels are increased by aminoindan and rasagiline in a double lesion model of Parkinson's disease - PMC [pmc.ncbi.nlm.nih.gov]
- 22. tandfonline.com [tandfonline.com]
- 23. xenotech.com [xenotech.com]
- 24. accessdata.fda.gov [accessdata.fda.gov]
- 25. BDNF levels are increased by aminoindan and rasagiline in a double lesion model of Parkinson's disease [pubmed.ncbi.nlm.nih.gov]
- 26. Comparative single-dose pharmacokinetics of rasagiline in minipigs after oral dosing or transdermal administration via a newly developed patch - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. Neuroprotective effect of rasagiline in a rodent model of Parkinson's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 28. Rasagiline Exerts Neuroprotection towards Oxygen–Glucose-Deprivation/Reoxygenation-Induced GAPDH-Mediated Cell Death by Activating Akt/Nrf2 Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 29. pdf.hres.ca [pdf.hres.ca]
- To cite this document: BenchChem. [Introduction: A Dual-Faceted Pharmacological Profile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b001251/docs#introduction-a-dual-faceted-pharmacological-profile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)